

Technical Whitepaper: 5,7-Dichloro-4-hydroxyquinoline

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Compound of Interest

Compound Name: 5,7-Dichloro-4-hydroxyquinoline

CAS No.: 21873-52-9

Cat. No.: B1622274

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Physicochemical Profiling and Synthetic Utility[2][3] Executive Summary

5,7-Dichloro-4-hydroxyquinoline (also designated as 5,7-dichloroquinolin-4-ol) is a fused bicyclic nitrogen heterocycle serving as a pivotal intermediate in the synthesis of antimalarial drugs, NMDA receptor antagonists (e.g., 5,7-dichlorokynurenic acid), and agricultural fungicides (e.g., Quinoxifen metabolites).[1][2][3][4][5][6][7][8][9][10]

Unlike its isomer 4,7-dichloroquinoline (the precursor to chloroquine), the 5,7-dichloro variant is characterized by a specific substitution pattern that influences its electronic properties and binding affinity in metallo-enzyme active sites.[1] This guide details its molecular identity, validated synthetic pathways, and structural dynamics.[1]

Part 1: Physicochemical Identity[5]

The molecule exists in a tautomeric equilibrium between the enol form (4-hydroxyquinoline) and the keto form (4(1H)-quinolone).[1][2] In the solid state and polar solvents, the keto form

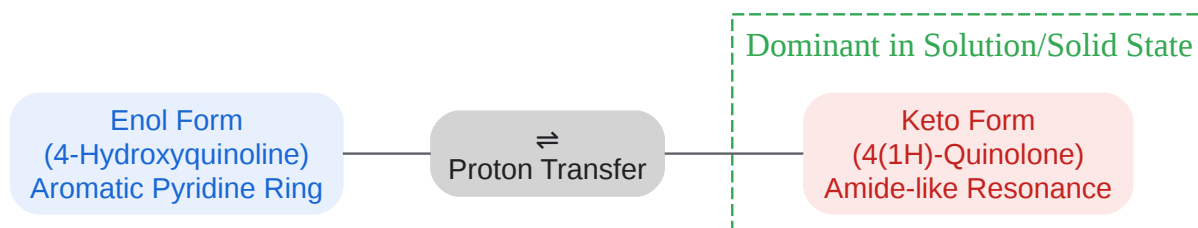
predominates due to aromatic stabilization and intermolecular hydrogen bonding, resulting in a significantly high melting point.^[1]

Table 1: Molecular Specifications

Property	Data
IUPAC Name	5,7-Dichloroquinolin-4-ol (or 5,7-dichloro-1H-quinolin-4-one)
CAS Registry Number	171850-29-6
Molecular Formula	C ₉ H ₅ Cl ₂ NO
Molecular Weight	214.05 g/mol
Exact Mass	212.9748 Da
Appearance	Off-white to tan solid
Melting Point	>300 °C (Decomposes)
Solubility	Low in water; soluble in DMSO, hot acetic acid, and dilute alkali (forming phenolate/enolate). ^[2] ^[3] ^[9] ^[11]
pKa (Calculated)	~9.5 (OH/NH), Amphoteric nature

Structural Dynamics: Tautomerism

The reactivity of **5,7-dichloro-4-hydroxyquinoline** is governed by its tautomeric state.^[1]^[2] While often named as a "hydroxy" compound, the 4-quinolone tautomer is the reactive species in N-alkylation reactions, whereas O-alkylation or chlorination (to 4,5,7-trichloroquinoline) proceeds via the hydroxy form.^[1]



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Figure 1: Tautomeric equilibrium favoring the 4-quinolone form, which dictates the high melting point and solubility profile.[1][2]

Part 2: Synthetic Methodology

The most authoritative route for synthesizing **5,7-dichloro-4-hydroxyquinoline** is the Gould-Jacobs Reaction.[1][2] This sequence utilizes 3,5-dichloroaniline as the starting material.[1][5] Due to the symmetry of the meta-substituted aniline, cyclization occurs exclusively at the ortho-position flanked by a hydrogen and a chlorine, or two chlorines? Correction: In 3,5-dichloroaniline, the two ortho positions are equivalent (flanked by H and Cl).[1] Cyclization yields the 5,7-dichloro isomer exclusively.[1]

Validated Protocol

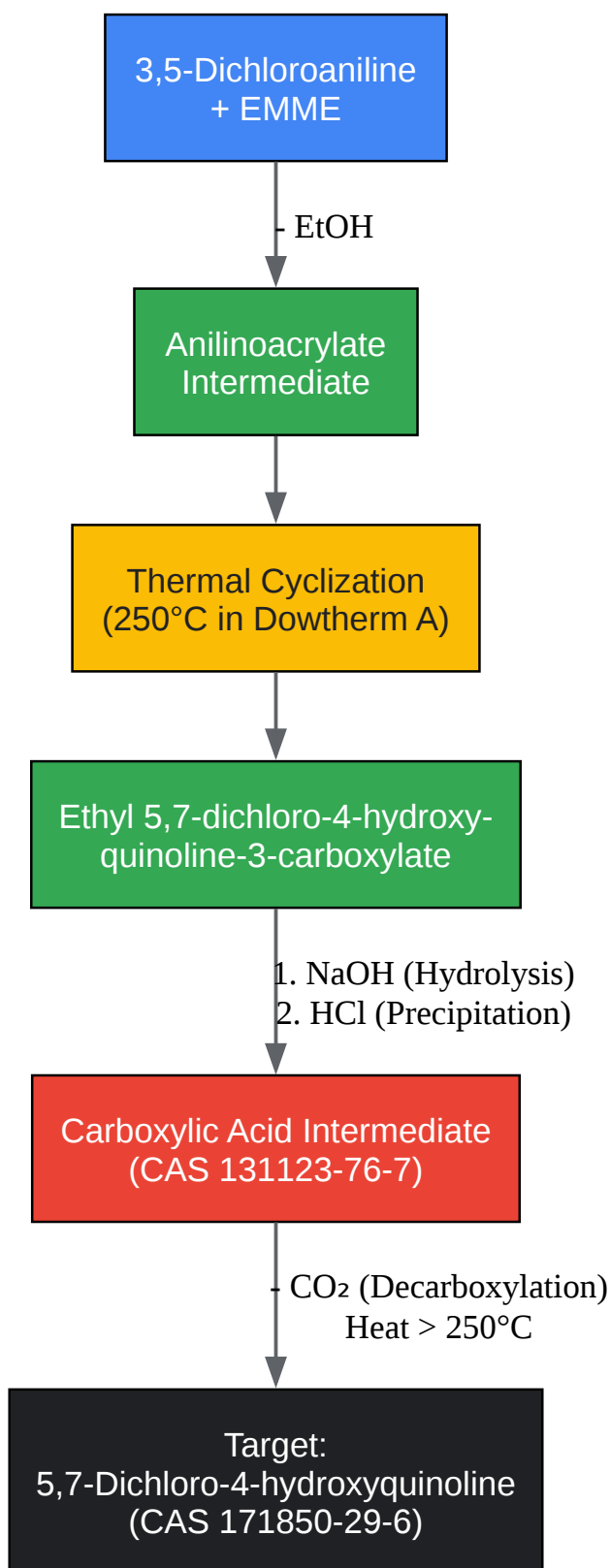
Reagents:

- 3,5-Dichloroaniline (CAS 626-43-7)[2][5]
- Diethyl ethoxymethylenemalonate (EMME)[1][2]
- Dowtherm A (Diphenyl ether/biphenyl eutectic mixture)[1][2]
- Sodium Hydroxide (NaOH)[1][2][3][8]

Step-by-Step Workflow:

- Condensation (Formation of Anilinoacrylate):
 - Mix equimolar amounts of 3,5-dichloroaniline and EMME.
 - Heat to 110–140°C. Ethanol is evolved as a byproduct.[1]
 - Checkpoint: Drive the reaction until ethanol evolution ceases.[1][8] The product is diethyl 2-(((3,5-dichlorophenyl)amino)methylene)malonate.[1][2]
- Thermal Cyclization (Gould-Jacobs):

- Add the acrylate intermediate dropwise to refluxing Dowtherm A (~250°C).[1] High dilution is critical to prevent polymerization.[1]
- Mechanism:[1][5] Electrophilic aromatic substitution closes the ring.[1]
- Product: Ethyl **5,7-dichloro-4-hydroxyquinoline-3-carboxylate**.[1][2]
- Saponification:
 - Reflux the ester in 10% NaOH to hydrolyze the ethyl group.[1]
 - Acidify with HCl to precipitate 5,7-dichloro-4-hydroxy-3-quinolinecarboxylic acid (CAS 131123-76-7).[1][2]
- Decarboxylation:
 - Heat the carboxylic acid in diphenyl ether or quinoline at 250–270°C.[1]
 - CO₂ is evolved, yielding the target **5,7-dichloro-4-hydroxyquinoline**.[1][2]



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Figure 2: The Gould-Jacobs synthetic pathway from 3,5-dichloroaniline to the target scaffold.[2]

Part 3: Analytical Characterization[1]

To validate the synthesis, the following spectral signatures must be confirmed.

- Mass Spectrometry (ESI-MS):
 - M+ Peak: 214 m/z (Base peak).[1]
 - Isotope Pattern: Distinctive Cl₂ pattern.[1] M (214), M+2 (216), and M+4 (218) with relative intensities of approximately 9:6:1.[1]
- ¹H NMR (DMSO-d₆):
 - The spectrum should show signals for the quinoline ring protons.[1]
 - H-2: Singlet or doublet (if coupling with NH) around δ 7.8–8.0 ppm.[1][2]
 - H-6 & H-8: Two doublets (meta-coupling, J ≈ 2 Hz) in the aromatic region (δ 7.4–7.8 ppm).[1][2]
 - NH/OH: Broad singlet, typically >11 ppm (exchangeable with D₂O).[1]

Part 4: Pharmaceutical & Agrochemical Applications[2][5][10]

1. NMDA Receptor Antagonism: The 5,7-dichloro substitution pattern is critical for binding at the glycine site of the NMDA receptor.[1] While 5,7-dichlorokynurenic acid (the 2-carboxylic acid derivative) is the classic antagonist, the 4-hydroxyquinoline core serves as the essential pharmacophore for structure-activity relationship (SAR) studies aimed at improving blood-brain barrier penetration.[1][2]

2. Agrochemical Metabolites: This molecule is the primary environmental and biological metabolite of Quinoxifen (5,7-dichloro-4-(p-fluorophenoxy)quinoline), a potent fungicide used to control powdery mildew.[1][2] Detection of **5,7-dichloro-4-hydroxyquinoline** in soil or urine samples serves as a biomarker for Quinoxifen degradation.[1][2]

3. Antimalarial Precursors: Analogous to 4,7-dichloroquinoline (used for Chloroquine), the 5,7-dichloro isomer is used to synthesize "reversed" chloroquine analogs to investigate resistance

mechanisms in Plasmodium falciparum.[1]

References

- Chemical Identity & Properties
 - Source: ChemScene & Fisher Scientific Database.[1]
 - Data: CAS 171850-29-6, MW 214.05.[1][2][6][9][12]
- Synthetic Protocol (Gould-Jacobs Adaptation)
 - Source: Organic Syntheses, Coll.[1] Vol. 3, p. 272 (1955).[1] (General procedure for 4,7-dichloro isomer adapted for 3,5-dichloroaniline).
 - [1][2]
- Metabolic Pathway (Quinoxyfen)
 - Source: U.S. EPA Pesticide Fact Sheet - Quinoxyfen.[1][2]
 - Context: Identification of **5,7-dichloro-4-hydroxyquinoline** as the major hydrolytic metabolite.[1][2]
- Tautomerism in 4-Quinolones
 - Source: Journal of Organic Chemistry, "Quinolone-Hydroxyquinoline Tautomerism".[1]
 - Context: Energetic preference for the oxo-form in solid phase.[1][2]
 - [1][2]

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